

# Essential Safety and Logistical Information for Handling Dexlansoprazole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dexlansoprazole*

Cat. No.: *B1670344*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **Dexlansoprazole**.

## Personal Protective Equipment (PPE)

When handling **Dexlansoprazole**, a comprehensive approach to personal protection is necessary to minimize exposure and ensure safety. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Key Considerations
Eye and Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some workplaces.	Must be tested and approved under appropriate government standards such as OSHA 29 CFR 1910.133 or EU EN166. <a href="#">[1]</a>
Hand Protection	Protective gloves.	Selection should be based on an evaluation of the possible hazards to hands and skin, the duration of use, the physical conditions of the workplace, and the chemical resistance and physical properties of the glove material. <a href="#">[1]</a> Butyl rubber or Viton™ gloves are suggested. <a href="#">[2]</a>
Skin and Body Protection	Laboratory coat, close-toed footwear, and impervious clothing.	Protective clothing must be selected based on the hazards present in the workplace, the physical environment, and the duration of exposure. <a href="#">[1]</a> <a href="#">[3]</a>
Respiratory Protection	Use only with adequate general and local exhaust ventilation. In case of insufficient ventilation, wear a suitable respirator.	Engineering controls are the primary means of controlling exposure. <a href="#">[1]</a> <a href="#">[3]</a>

Note: Occupational Exposure Limits (OSHA PEL, NIOSH REL, ACGIH TLV) for **Dexlansoprazole** are not available.[\[1\]](#)

## Hazard Identification and First Aid

**Dexlansoprazole** is associated with the following hazards:

- Causes skin irritation (H315)[\[1\]](#)

- Causes serious eye irritation (H319)[1]
- May cause respiratory irritation (H335)[1]

In the event of exposure, the following first aid measures should be taken:

Exposure Route	First Aid Procedure
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1] Seek medical advice if irritation occurs.[1]
Eye Contact	Immediately flush eyes with running water for at least 15 minutes, removing contact lenses if present and easy to do.[1] Continue rinsing and seek immediate medical attention.[1]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[1] Call a poison center or doctor if you feel unwell.[1]
Ingestion	Rinse mouth with water. Do not induce vomiting.[4] Never give anything by mouth to an unconscious person and call a doctor or Poison Control Center immediately.[4]

## Operational and Disposal Plans

Handling Procedures:

- Avoid contact with skin, eyes, and personal clothing.[1]
- Wash hands thoroughly after handling.[1]
- Use only in a well-ventilated area.[1]
- Minimize dust generation and accumulation.[1]

- Keep the container tightly closed when not in use.[\[1\]](#)
- Do not eat, drink, or smoke while handling.[\[1\]](#)

#### Storage:

- Store in a tightly-closed container in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[\[1\]](#)
- Recommended long-term storage is at 2-8°C.[\[1\]](#)

#### Spill Management:

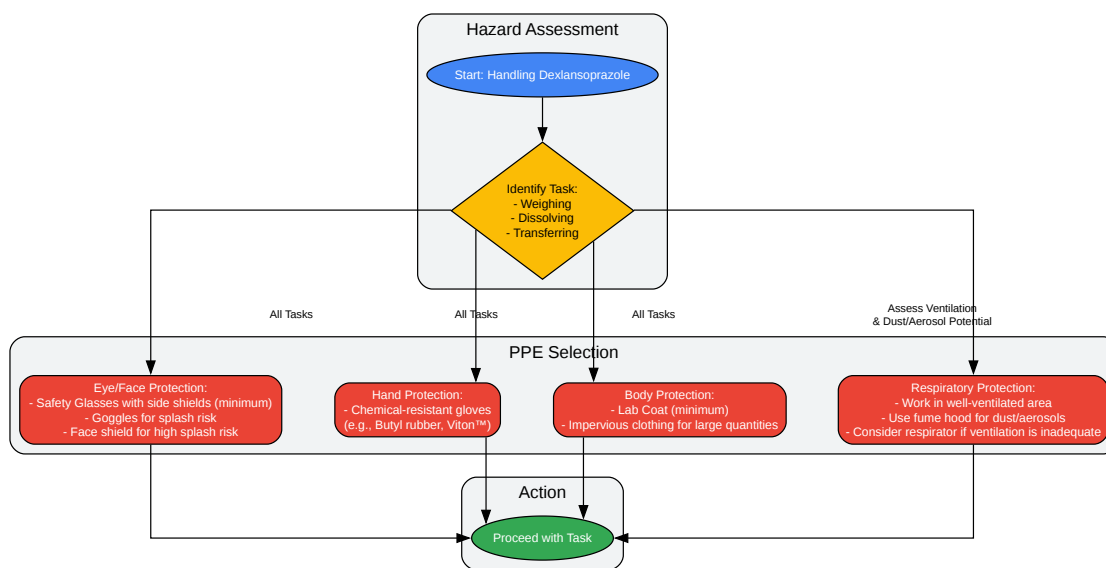
- Wear appropriate personal protective equipment.[\[3\]](#)
- Ensure adequate ventilation.[\[3\]](#)
- Prevent further leakage or spillage if safe to do so.[\[3\]](#)
- Absorb the spill with inert material (e.g., diatomite, universal binders) and place it into a suitable disposal container.[\[1\]](#)[\[3\]](#)

#### Disposal:

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)
- Consult local, state, and federal regulations for proper disposal.[\[1\]](#) Do not let the product enter drains, other waterways, or soil.[\[1\]](#)

## PPE Selection Workflow

The following diagram outlines the decision-making process for selecting the appropriate PPE when handling **Dexlansoprazole**.



[Click to download full resolution via product page](#)

Caption: PPE Selection Workflow for Handling **Dexlansoprazole**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. aksci.com [aksci.com]
- 2. chemdmart.com [chemdmart.com]
- 3. abmole.com [abmole.com]
- 4. cleanchemlab.com [cleanchemlab.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Dexlansoprazole]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1670344#personal-protective-equipment-for-handling-dexlansoprazole\]](https://www.benchchem.com/product/b1670344#personal-protective-equipment-for-handling-dexlansoprazole)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)